

Application Note: Quantitative NMR (qNMR) for Absolute Quantification of Carminic Acid

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Compound of Interest

Compound Name: *Coccinine*

Cat. No.: *B12781550*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Carminic acid is a natural red dye and the main component of cochineal extract, widely used in food, cosmetics, and pharmaceuticals.^{[1][2]} Accurate quantification of carminic acid is crucial for quality control and regulatory compliance. However, the lack of a certified reference material of established purity presents a significant analytical challenge.^{[1][2]} Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy offers a powerful solution for the absolute quantification of carminic acid without the need for a specific reference standard of the analyte.^{[1][3][4]} This application note provides a detailed protocol for the absolute quantification of carminic acid using qNMR, offering a rapid, simple, and SI-traceable method.^{[1][2]}

Principle of qNMR

The fundamental principle of qNMR is that the signal intensity of a specific nucleus in an NMR spectrum is directly proportional to the molar amount of that nucleus in the sample.^{[1][2]} By comparing the integral of a signal from the analyte (carminic acid) to the integral of a signal from an internal standard (IS) of known concentration and purity, the absolute amount of the analyte can be determined.

Experimental Protocols

This section details the methodology for the absolute quantification of carminic acid using qNMR.

1. Materials and Reagents

- Carminic acid sample (reagent or cochineal extract)
- Internal Standard (IS): 3-(Trimethylsilyl)propionic-2,2,3,3-d₄ acid sodium salt (DSS-d₆)
- Certified Reference Material (CRM) for IS calibration: Potassium hydrogen phthalate (PHP)
- Deuterium oxide (D₂O, 99.9%)
- NMR tubes (5 mm)
- Analytical balance (accurate to 0.01 mg)
- Vortex mixer
- Pipettes

2. Internal Standard (DSS-d₆) Stock Solution Preparation and Calibration

To ensure SI-traceability, the concentration of the internal standard stock solution is corrected using a certified reference material.[\[1\]](#)[\[2\]](#)

- Preparation of DSS-d₆ Stock Solution: Accurately weigh a known amount of DSS-d₆ and dissolve it in a precise volume of D₂O to prepare a stock solution of a specific concentration (e.g., 1 mg/mL).
- Calibration with Potassium Hydrogen Phthalate (PHP):
 - Accurately weigh a known amount of PHP (a certified reference material).
 - Dissolve the weighed PHP in a known volume of the prepared DSS-d₆ stock solution.
 - Acquire a ¹H-NMR spectrum of this solution.

- The concentration of the DSS-d6 stock solution is then corrected by comparing the integral of the DSS-d6 signal (0 ppm, 9H) to a known aromatic proton signal of PHP.

3. Sample Preparation for qNMR Analysis

- Accurately weigh approximately 1-5 mg of the carminic acid sample into a vial.
- To the same vial, add a precise volume (e.g., 1 mL) of the calibrated DSS-d6 internal standard solution.
- Ensure complete dissolution of the sample by vortexing the vial.
- Transfer the final solution to a 5 mm NMR tube.

4. qNMR Data Acquisition

- Spectrometer: A high-field NMR spectrometer (e.g., 500 MHz or higher) is recommended for better signal dispersion and sensitivity.
- ¹H-NMR Parameters: The following parameters are crucial for obtaining accurate quantitative data:
 - Pulse Angle: A small pulse angle (e.g., 45°) is used to ensure complete relaxation of the nuclei between scans.
 - Relaxation Delay (d1): A long relaxation delay of at least 5 times the longest T₁ (spin-lattice relaxation time) of the signals of interest (both carminic acid and DSS-d6) is critical. A delay of 30 seconds is recommended.[2]
 - Number of Scans: A sufficient number of scans should be acquired to achieve a good signal-to-noise ratio (S/N > 250:1 for <1% integration error).[5]
 - Temperature: Maintain a constant probe temperature (e.g., 25°C) throughout the experiment.[2]

5. Data Processing and Quantification

- Fourier Transform and Phasing: Apply an exponential window function with a line broadening of 0.3 Hz to the FID before Fourier transformation. Manually phase the spectrum to obtain a flat baseline.
- Baseline Correction: Perform a baseline correction to ensure accurate integration.
- Integration:
 - Integrate the well-resolved aromatic proton signal of carminic acid.
 - Integrate the singlet signal of the nine methyl protons of DSS-d6 at 0 ppm.
- Purity Calculation: The purity of carminic acid in the sample can be calculated using the following formula:

Where:

- I_{CA} = Integral of the carminic acid signal
- N_{CA} = Number of protons for the integrated carminic acid signal (e.g., 1H for an aromatic proton)
- I_{IS} = Integral of the DSS-d6 signal
- N_{IS} = Number of protons for the DSS-d6 signal (9H)
- M_{CA} = Molar mass of carminic acid
- W_{CA} = Weight of the carminic acid sample
- M_{IS} = Molar mass of DSS-d6
- W_{IS} = Weight of DSS-d6 in the solution (calculated from the calibrated stock solution concentration)
- P_{IS} = Purity of the DSS-d6 internal standard

Data Presentation

The following tables summarize the quantitative data obtained from the qNMR analysis of various carminic acid reagents and cochineal dye products, as reported in the literature.[\[1\]](#)[\[2\]](#)

Table 1: Purity of Carminic Acid Reagents Determined by qNMR

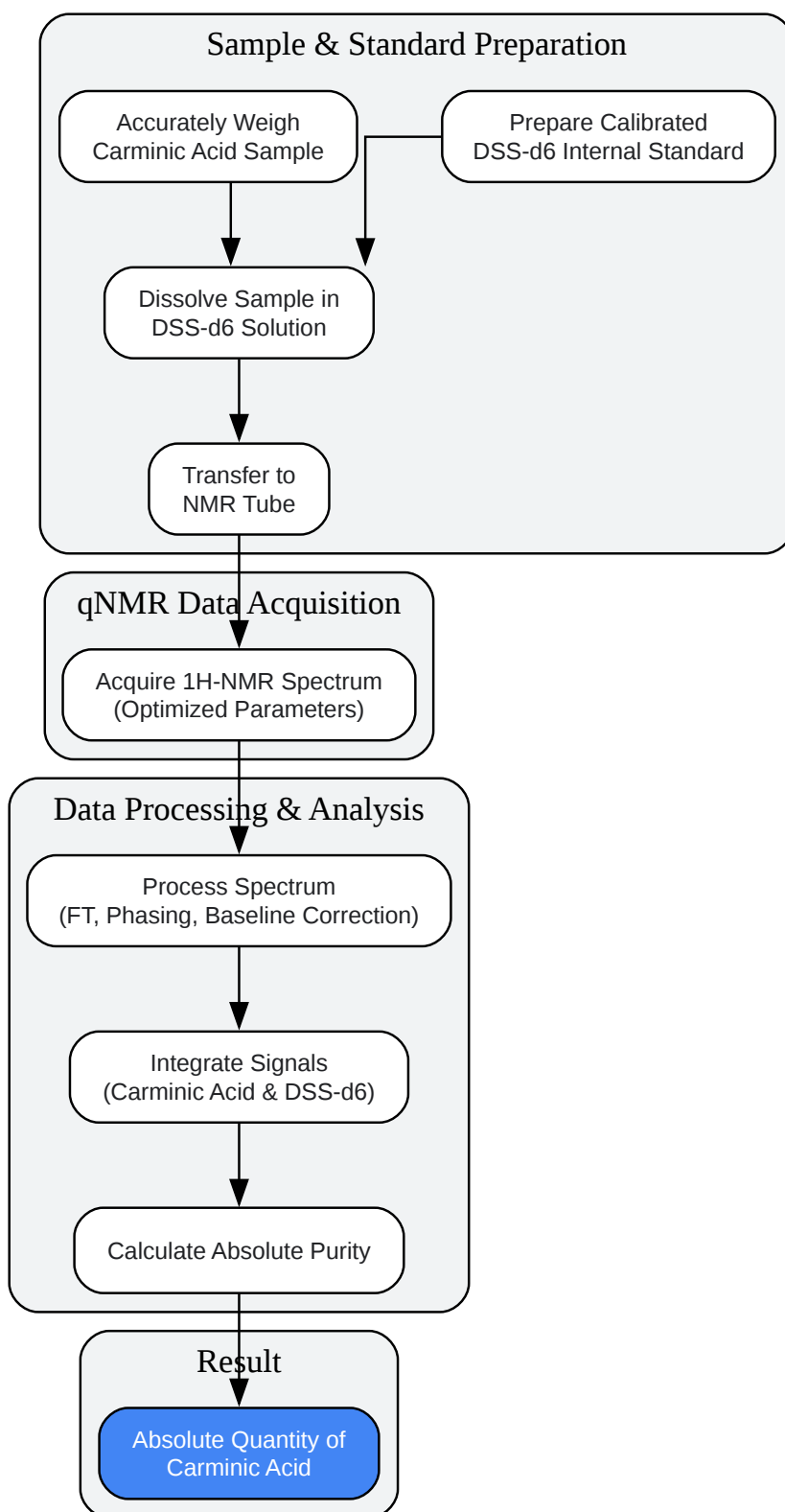
Reagent Lot	Purity (%)
A	92.9
B	85.3
C	78.5
D	25.3

Table 2: Carminic Acid Content in Cochineal Dye Products Determined by qNMR

Product	Carminic Acid Content (%)
Cochineal Dye 1	30.5
Cochineal Dye 2	15.8
Cochineal Dye 3	4.6

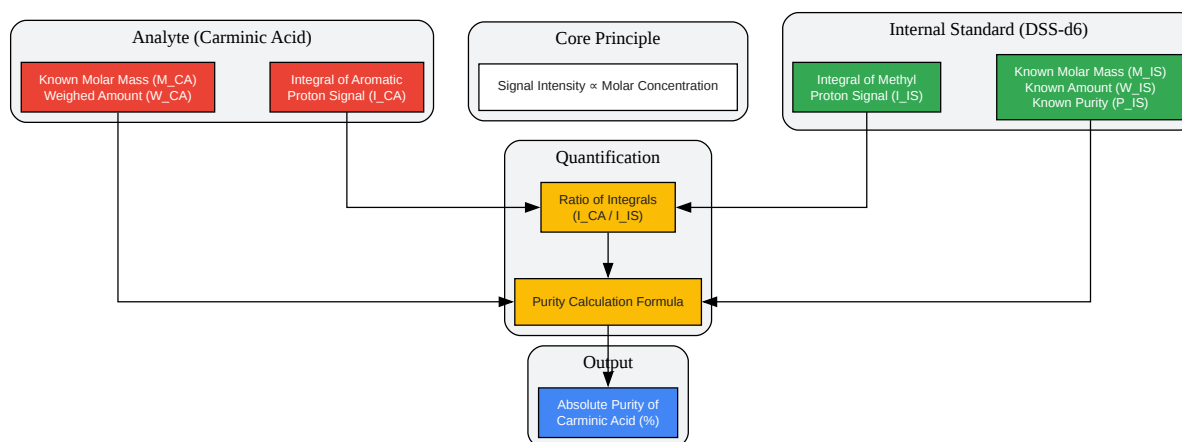
Experimental Workflow and Signaling Pathways

The following diagrams illustrate the logical workflow of the qNMR experiment for the absolute quantification of carminic acid.



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Caption: Experimental workflow for qNMR quantification of carminic acid.



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Caption: Logical relationship for qNMR absolute quantification.

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